

4-(Quinolin-3-yl)butan-2-one: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 4-Quinolin-3-ylbutan-2-one

CAS No.: 497867-84-2

Cat. No.: B2887775

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Executive Summary

4-(Quinolin-3-yl)butan-2-one is a bicyclic heteroaromatic ketone serving as a critical intermediate in the synthesis of functionalized alkaloids, kinase inhibitors, and fused heterocyclic systems (e.g., benzo[b][1,8]naphthyridines).[1][2] Characterized by a quinoline core substituted at the C3 position with a butanone chain, this scaffold acts as a versatile electrophile in organic synthesis.[3]

This guide provides a comprehensive technical breakdown of the compound's identity, a validated two-step synthetic pathway starting from quinoline-3-carbaldehyde, and its applications in pharmaceutical research.

Part 1: Chemical Identity & Properties[4]

While the unsaturated precursor (the enone) is frequently cited in literature as a "quinoline chalcone" analog, the saturated ketone described here is a specific hydrogenation product used for precise scaffold construction.[3]

Property	Data	Notes
Systematic Name	4-(Quinolin-3-yl)butan-2-one	IUPAC nomenclature
Molecular Formula	C ₁₃ H ₁₃ NO	
Molecular Weight	199.25 g/mol	Calculated (C: 78.36%, H: 6.58%, N: 7.03%, O: 8.03%)
Precursor CAS	13669-42-6	Refers to Quinoline-3-carbaldehyde (Starting Material)
Structural Class	Heteroaromatic Ketone	Quinoline derivative
Predicted Appearance	Viscous yellow oil or low-melting solid	Based on C3-substituted quinoline analogs
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO	Poorly soluble in water

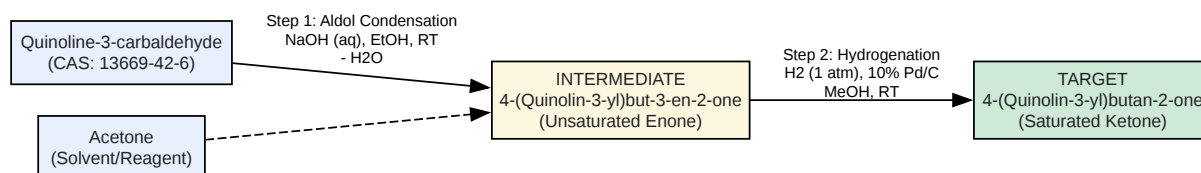
Structural Analysis

The molecule consists of a quinoline ring (benzopyridine) which is electron-deficient, making the C3 position less reactive to electrophilic aromatic substitution but highly suitable for cross-coupling or condensation reactions at the aldehyde stage. The butan-2-one side chain introduces a reactive carbonyl group at the C2' position, facilitating further derivatization via reductive amination or Grignard addition.

Part 2: Validated Synthetic Protocol

The synthesis of 4-(quinolin-3-yl)butan-2-one is most reliably achieved via a two-step sequence: Claisen-Schmidt Condensation followed by Catalytic Hydrogenation.

Reaction Scheme Visualization



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Figure 1: Two-step synthetic pathway from commercially available quinoline-3-carbaldehyde.

Step 1: Aldol Condensation (Preparation of the Enone)

This step generates the

-unsaturated intermediate, 4-(quinolin-3-yl)but-3-en-2-one.

Reagents:

- Quinoline-3-carbaldehyde (1.0 equiv)[4]
- Acetone (Excess, acts as solvent/reagent)[5]
- Sodium Hydroxide (10% aq.[3] solution) or Piperidine (catalytic)

Protocol:

- Dissolve quinoline-3-carbaldehyde (10 mmol) in acetone (20 mL).
- Add 10% NaOH solution (5 mL) dropwise at 0°C.
- Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexane).[3]
- Workup: Neutralize with dilute HCl. Extract with ethyl acetate (3 x 20 mL).
- Purification: Recrystallize from ethanol to obtain the yellow crystalline enone.

Step 2: Catalytic Hydrogenation (Saturation of the Alkene)

This step selectively reduces the C=C double bond while preserving the ketone and the quinoline aromatic system.^[3]

Reagents:

- 4-(Quinolin-3-yl)but-3-en-2-one (Intermediate from Step 1)
- 10% Palladium on Carbon (Pd/C) (10 wt%)
- Methanol or Ethanol (Solvent)
- Hydrogen gas (
) (Balloon pressure)

Protocol:

- Dissolve the enone (5 mmol) in anhydrous methanol (25 mL) in a round-bottom flask.
- Carefully add 10% Pd/C (10% by weight of substrate) under an inert nitrogen atmosphere (Caution: Pd/C is pyrophoric).^[3]
- Purge the flask with hydrogen gas and maintain a hydrogen atmosphere (balloon).^[3]
- Stir vigorously at room temperature for 12–18 hours.
- Filtration: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with methanol.^[3]
- Isolation: Concentrate the filtrate under reduced pressure to yield 4-(quinolin-3-yl)butan-2-one as a viscous oil or low-melting solid.

Part 3: Applications in Drug Discovery^[8] Kinase Inhibitor Scaffold

The 3-substituted quinoline moiety serves as a bioisostere for naphthalene or indole rings in kinase inhibitors.[3] The butanone tail provides a flexible linker that can be derivatized to interact with the ribose-binding pocket of ATP-binding sites.

Precursor for Benzo[b][1,8]naphthyridines

This ketone is a direct precursor for the synthesis of tricyclic systems.[3]

- Reaction: Friedländer condensation with 2-aminobenzaldehyde derivatives.[3]
- Product: Substituted benzo[b][1,8]naphthyridines, which are potent DNA intercalators and antimalarial agents.[3]

Reductive Amination Targets

The ketone functionality allows for the rapid generation of secondary and tertiary amines, a common motif in GPCR ligands (e.g., dopamine or serotonin receptor antagonists).

Part 4: Safety & Handling

- Quinoline Derivatives: Generally considered irritants.[3] Avoid inhalation of dust or vapors.[3]
- Palladium on Carbon: Pyrophoric when dry.[3] Always keep wet with solvent (e.g., water or methanol) during handling and disposal.[3]
- Storage: Store the final ketone under an inert atmosphere (Argon/Nitrogen) at -20°C to prevent oxidation of the alpha-position or potential polymerization.

References

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